# Comprehensive Technical Guide & Safety Data Sheet (SDS): Methyl(2-methylpropyl)amine hydrochloride

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Methyl(2-methylpropyl)amine hydrochloride* |
| *CAS No.:* | *89282-62-2* |
| *Cat. No.:* | *B1420828* |

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Target Audience: Researchers, Synthetic Chemists, and Drug Development Professionals
Compound: **Methyl(2-methylpropyl)amine hydrochloride** (CAS: 89282-62-2)

## Executive Summary & Chemical Rationale

In modern drug development and agrochemical synthesis, secondary aliphatic amines are indispensable building blocks. However, handling these compounds in their free-base form often presents significant logistical and safety challenges due to their high volatility, susceptibility to aerial oxidation, and potent inhalation toxicity.

**Methyl(2-methylpropyl)amine hydrochloride** (also known as N-methylisobutylamine hydrochloride) represents a highly stable, solid-state alternative to its volatile free base. By protonating the secondary amine to form a hydrochloride salt, chemists achieve a bench-stable, easily weighable reagent. This technical guide synthesizes the critical safety parameters (SDS) and field-proven handling protocols required to utilize this compound safely and effectively in high-throughput synthetic environments.

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# Physicochemical Profiling

Understanding the physicochemical parameters of **Methyl(2-methylpropyl)amine hydrochloride** is the first step in predicting its behavior in both biological systems (accidental exposure) and synthetic reactions. The presence of the hydrophobic isobutyl group paired with the hydrophilic hydrochloride amine core makes this molecule highly soluble in water and polar aprotic solvents, while retaining lipophilic characteristics.

## Table 1: Quantitative Chemical Properties

| Parameter | Specification |
|---|---|
| Chemical Name | Methyl(2-methylpropyl)amine hydrochloride |
| Common Synonyms | N-Methylisobutylamine hydrochloride; N,2-dimethylpropan-1-amine hydrochloride |
| CAS Registry Number | 89282-62-2 |
| Molecular Formula | $C_5H_{14}ClN$ |
| Molecular Weight | 123.62 g/mol |
| SMILES String | CC(C)CNC.[H]Cl |
| Physical State | Solid (typically crystalline powder) |

Data sourced from BLD Pharm chemical documentation[1].

# Hazard Identification & Mechanistic Toxicology

While the hydrochloride salt mitigates the severe inhalation risks of the free amine, it remains a biologically active and potentially hazardous substance. According to standard regulatory frameworks (Regulation (EC) No 1272/2008), this compound exhibits specific localized toxicities.

## Table 2: GHS Hazard Classifications

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| Hazard Class | Category | Hazard Statement |
|---|---|---|
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation |
| Serious Eye Damage/Irritation | Category 2 | H319: Causes serious eye irritation |
| Serious Eye Damage/Irritation | Category 2B | H320: Causes eye irritation |

Hazard classifications derived from the Enamine Safety Data Sheet[2].

## Mechanistic Causality of Irritation

The observed Category 2 skin and eye irritation is driven by two primary mechanisms:

- Osmotic and pH Shifts: When the crystalline salt contacts ambient physiological moisture (such as sweat on the skin or ocular fluid), it rapidly dissolves. This dissolution can create highly concentrated micro-environments that induce osmotic stress and localized pH shifts, irritating the epithelial tissues.
- Lipid Bilayer Disruption: The lipophilic isobutyl moiety allows the molecule to partition into the lipid bilayers of cellular membranes. Even in its protonated state, this surfactant-like behavior disrupts membrane integrity, leading to cellular lysis, inflammatory cascades, and the clinical manifestation of irritation.

# Self-Validating Safety & Emergency Protocols

To ensure a self-validating safety system, handling protocols must be designed so that any failure in primary containment is immediately addressable via secondary response mechanisms.

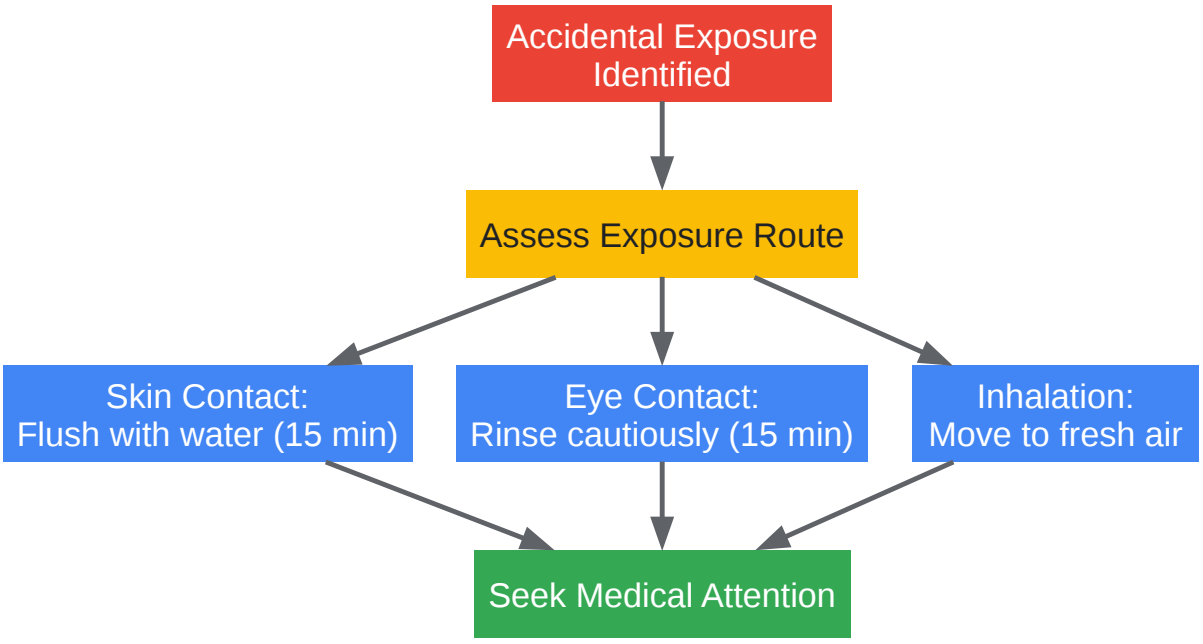
## Handling and Storage

- Engineering Controls: Always handle within a certified chemical fume hood. Causality: Local exhaust ventilation prevents the accumulation of any aerosolized dust particles, neutralizing inhalation risks before they reach the operator.

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- Storage: Store in a tightly closed container in a dry, well-ventilated area. Causality: Hydrochloride salts of amines are notoriously hygroscopic. Exposure to ambient humidity will cause the powder to deliquesce, degrading the reagent and complicating precise stoichiometric weighing.

## Emergency Response Workflow




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Emergency response protocol for accidental chemical exposure.

Protocol Causality: The mandate to flush affected areas with copious amounts of water for at least 15 minutes is not arbitrary. Because **Methyl(2-methylpropyl)amine hydrochloride** is highly water-soluble, continuous flushing mechanically removes the particulate while simultaneously diluting the local concentration below the threshold required for lipid bilayer disruption, effectively halting the irritation mechanism Enamine SDS[2].

## Synthetic Utility & Experimental Methodologies

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**Methyl(2-methylpropyl)amine hydrochloride** is primarily utilized as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialized surfactants CymitQuimica[3]. It serves as an excellent precursor for generating asymmetric amine imides and 1,1-disubstituted hydrazines Organic Syntheses[4].

Because the reagent is supplied as an unreactive hydrochloride salt, it must be "free-based" in situ to restore the nucleophilicity of the secondary amine lone pair.

## Step-by-Step Methodology: In Situ Free-Basing and Amidation

This protocol describes a self-validating workflow for coupling **Methyl(2-methylpropyl)amine hydrochloride** with an acyl chloride to form a target amide.

Step 1: Preparation & Inertion Weigh **Methyl(2-methylpropyl)amine hydrochloride** (1.0 eq) into a flame-dried, round-bottom flask. Purge the flask with inert gas ($N_2$ or Ar). Causality: While the salt is stable, the liberated free amine is susceptible to aerial oxidation. The inert atmosphere preserves the integrity of the nucleophile once generated.

Step 2: Solvation Suspend the salt in anhydrous dichloromethane (DCM) (0.2 M concentration). Causality: DCM is a polar aprotic solvent that provides sufficient solubility for the organic components without competitively reacting with the downstream electrophile (unlike protic solvents like methanol).

Step 3: Neutralization (Free-Basing) Cool the suspension to 0°C using an ice bath. Add N,N-diisopropylethylamine (DIPEA) (2.5 eq) dropwise via syringe. Causality: DIPEA is a sterically hindered tertiary amine. It acts purely as a Brønsted base, deprotonating the **Methyl(2-methylpropyl)amine hydrochloride** to liberate the active secondary amine nucleophile without competing for the electrophile later. The 0°C temperature controls the exothermic neutralization.

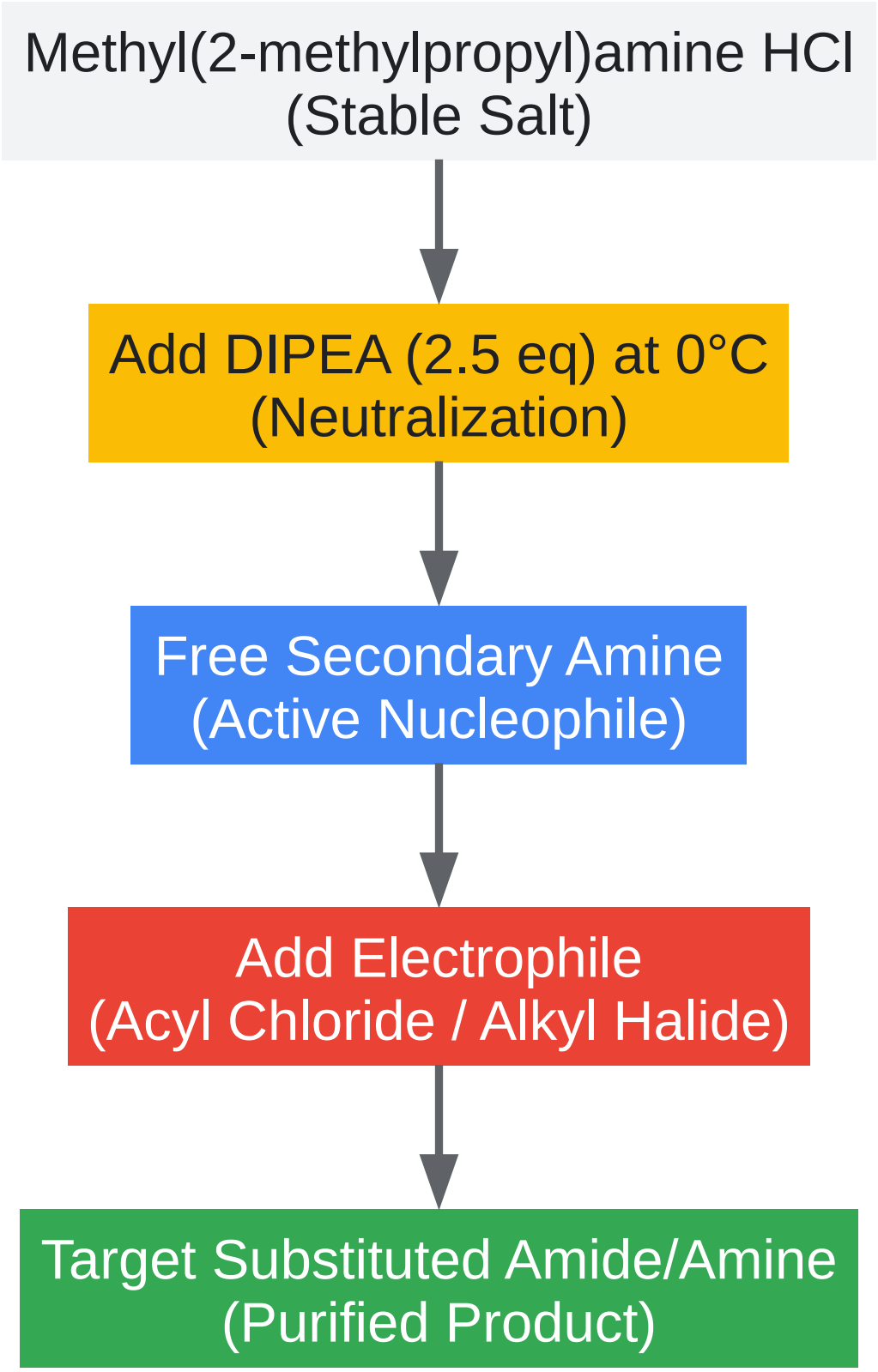
Step 4: Electrophile Addition Slowly add the chosen acyl chloride (1.1 eq) dropwise over 10 minutes. Causality: Slow addition prevents localized concentration spikes and thermal runaways, suppressing the formation of unwanted side products.

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Step 5: Self-Validating Monitoring Remove the ice bath and allow the reaction to warm to room temperature. Monitor the reaction via TLC (Thin-Layer Chromatography) or LC-MS. Causality: The reaction is only considered complete when the starting amine is consumed. LC-MS provides a self-validating data point confirming the exact mass of the newly formed amide product.

Step 6: Aqueous Workup Quench the reaction with saturated aqueous $NaHCO_3$. Transfer to a separatory funnel, extract with DCM, wash the organic layer with brine, dry over anhydrous $Na_2SO_4$, and concentrate under reduced pressure. Causality: The $NaHCO_3$ neutralizes any residual HCl generated during the amidation. The aqueous wash selectively partitions the highly water-soluble DIPEA hydrochloride byproduct into the aqueous layer, leaving the purified hydrophobic amide in the organic phase.

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In situ free-basing and nucleophilic substitution workflow.

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# References


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